

# Application Notes and Protocols: Sodium Silicate as a Deflocculant in Ceramic Slips

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium silicate

Cat. No.: B073388

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Sodium silicate**, also known as water glass, is a crucial inorganic chemical compound widely employed in the ceramics industry as a deflocculant.<sup>[1][2][3]</sup> Its primary function is to reduce the viscosity of ceramic slips—suspensions of ceramic particles in a liquid, typically water—without increasing the water content.<sup>[4][5]</sup> This allows for the creation of fluid, pourable slips with high solid content, which is essential for various ceramic forming processes, most notably slip casting.<sup>[6][7]</sup> A well-deflocculated slip ensures a homogenous green body with reduced defects, such as cracking during drying and firing.<sup>[5]</sup>

## Mechanism of Action

**Sodium silicate** functions as a deflocculant by altering the surface chemistry of the ceramic particles suspended in the slip.<sup>[8][9]</sup> When added to the slip, it introduces sodium ions ( $\text{Na}^+$ ) and silicate anions ( $\text{SiO}_3^{2-}$ ). The silicate anions adsorb onto the surface of the ceramic particles, imparting a net negative charge.<sup>[4][10]</sup> This creates electrostatic repulsion between the individual particles, overcoming the van der Waals forces that cause them to agglomerate or "flocculate".<sup>[4][9]</sup> The result is a stable, dispersed suspension with significantly lower viscosity.<sup>[4]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative parameters for the preparation and quality control of ceramic slips using **sodium silicate** as a deflocculant. These values are typical starting points and may require optimization based on the specific ceramic body, equipment, and environmental conditions.[\[11\]](#)[\[12\]](#)[\[13\]](#)

Parameter	Typical Target Range	Measurement Method	Notes
Specific Gravity	1.70 - 1.85 g/mL	Hydrometer or Weight-Volume Method	This reflects the solids-to-water ratio. It should be established before fine-tuning viscosity. <a href="#">[11]</a> <a href="#">[12]</a>
Viscosity (Flow Time)	100 - 130 seconds	Ford Cup (#4 orifice) or Viscometer <a href="#">[13]</a> <a href="#">[14]</a> <a href="#">[15]</a>	A common method involves timing the flow of a set volume of slip (e.g., 500ml). <a href="#">[13]</a>
Sodium Silicate Concentration (as received)	0.1% - 0.5% by weight of dry materials	-	This is a starting range; the optimal amount should be determined experimentally. <a href="#">[4]</a> <a href="#">[8]</a> It is often diluted with water (e.g., 50/50) before addition. <a href="#">[3]</a> <a href="#">[13]</a>
pH of Slip	4.82 - 6.16 (for some clays)	pH meter	The pH of the slip can influence the effectiveness of the deflocculant. <a href="#">[8]</a>
Particle Size	Colloidal range (0.1-10 $\mu$ m)	Laser Diffraction (e.g., Malvern Mastersizer) or Zeta Potential Analyzer <a href="#">[16]</a> <a href="#">[17]</a> <a href="#">[18]</a>	A well-dispersed slip with a controlled particle size distribution is crucial for producing strong, defect-free ceramics. <a href="#">[17]</a>

## Experimental Protocols

### Preparation of a Ceramic Casting Slip

This protocol outlines the steps for preparing a ceramic casting slip using **sodium silicate** as a deflocculant.

#### Materials and Equipment:

- Dry ceramic powder blend
- Distilled water[19]
- **Sodium silicate** solution
- Soda ash (optional, often used in conjunction with **sodium silicate**)[2][7]
- Barium carbonate (optional, for specific formulations)[13]
- High-shear mixer
- Graduated cylinders and beakers
- Weighing scale
- Sieve (60-80 mesh)[19]

#### Procedure:

- **Calculate Batch Formulation:** Determine the required amounts of dry ceramic powder, water, and deflocculants based on the desired batch size and target specific gravity. A common starting point is a 50/50 ratio of plastic (clays) to non-plastic (fillers and fluxes) materials.[7]
- **Prepare Deflocculant Solution:** Dilute the concentrated **sodium silicate** solution with an equal part of distilled water (1:1 ratio) to allow for more controlled addition.[3][13]
- **Initial Mixing:**
  - Pour the calculated amount of distilled water into the mixer.
  - If using, add soda ash and/or barium carbonate to the water and mix for several minutes until dissolved.[13]

- Add a small initial portion (approximately one-third) of the diluted **sodium silicate** solution to the water.[\[13\]](#)
- Addition of Dry Materials:
  - While continuously mixing, slowly add the pre-weighed dry ceramic powder to the water. [\[19\]](#) Add the powder in increments, allowing each addition to be fully incorporated before adding the next.
  - As the slip thickens, add the remaining diluted **sodium silicate** solution in small increments.[\[13\]](#)[\[19\]](#) A noticeable decrease in viscosity should be observed after each addition.
- Homogenization and Aging:
  - Continue mixing for a predetermined time (e.g., 15-30 minutes) to ensure complete homogenization.
  - Allow the slip to age for at least 12-24 hours.[\[13\]](#) This allows for complete hydration of the clay particles and stabilization of the slip's rheological properties.
- Sieving: After aging, pass the slip through a 60-80 mesh sieve to remove any remaining agglomerates and ensure a smooth, uniform consistency.[\[19\]](#)

## Measurement of Specific Gravity

Procedure (Weight-Volume Method):

- Weigh an empty, dry container of a known volume (e.g., a 100 mL graduated cylinder) and record the weight.
- Fill the container with the ceramic slip to the known volume mark.
- Weigh the filled container and subtract the weight of the empty container to determine the net weight of the slip.
- Calculate the specific gravity by dividing the net weight of the slip by its volume. For example, if 100 mL of slip weighs 178 g, the specific gravity is 1.78.[\[12\]](#)

## Measurement of Viscosity

Procedure (Ford Cup Method):

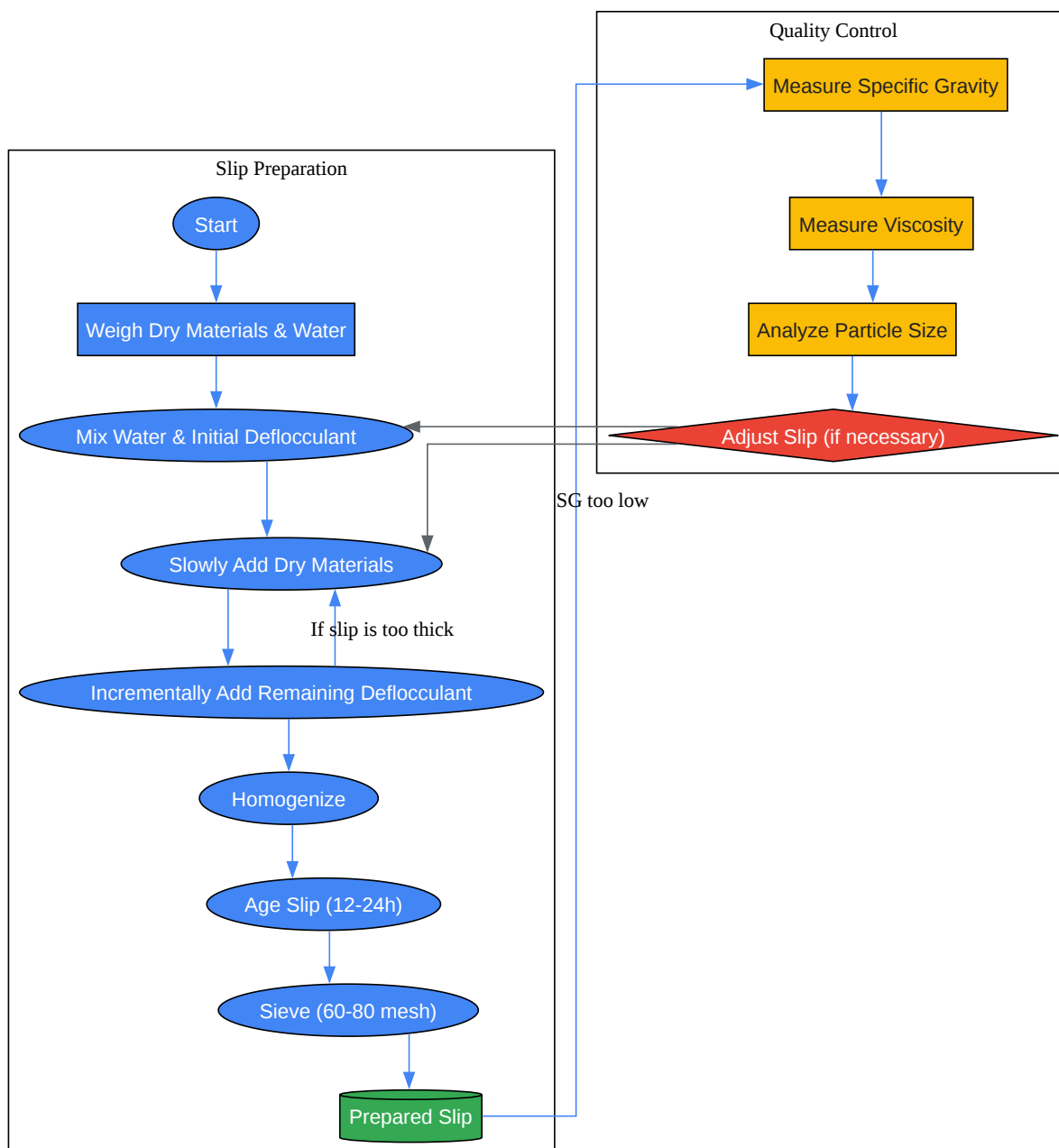
- Ensure the Ford cup and the slip are at a consistent temperature.
- Hold the Ford cup level and fill it with the ceramic slip, allowing it to overflow slightly into the surrounding channel.
- Use a flat plate to slide across the top of the cup, leveling the slip.
- Place a finger over the orifice and position a collection container below.
- Simultaneously remove your finger from the orifice and start a stopwatch.
- Stop the stopwatch as soon as the continuous stream of slip breaks. The elapsed time in seconds is the viscosity measurement.[\[12\]](#)[\[14\]](#)[\[15\]](#)

## Particle Size Analysis

Procedure (Laser Diffraction):

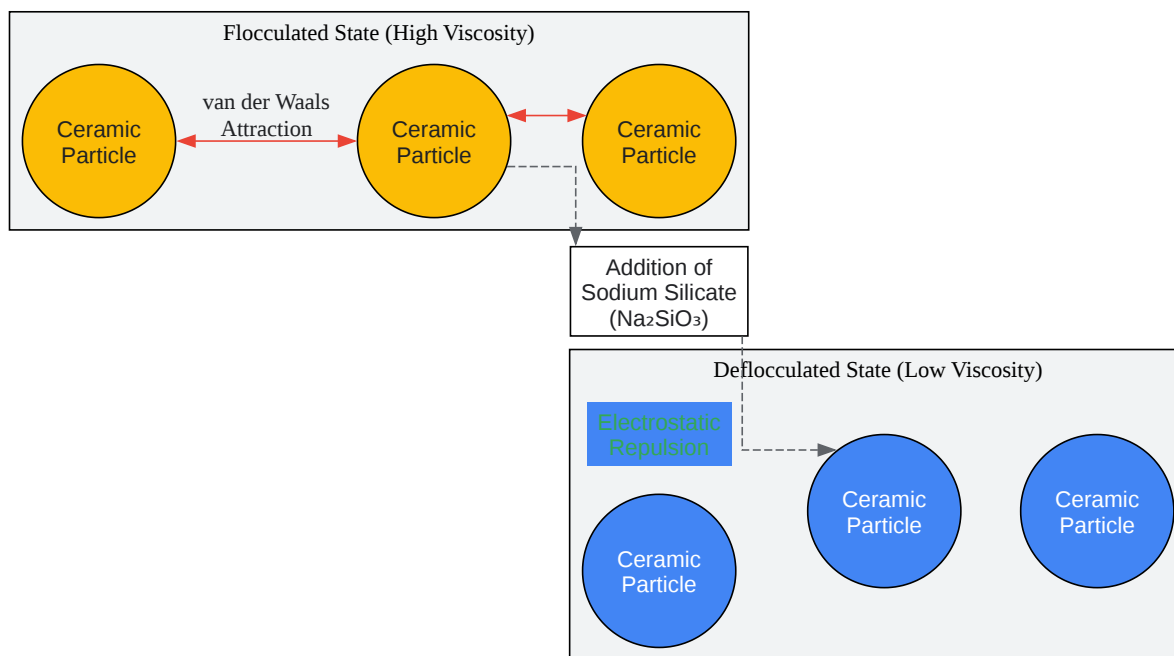
- Follow the instrument manufacturer's instructions for the laser diffraction particle size analyzer (e.g., Malvern Mastersizer).
- Prepare a dilute suspension of the ceramic slip in a suitable dispersant (usually deionized water).
- Introduce the suspension into the instrument's measurement cell.
- The instrument will measure the angular distribution of scattered laser light and calculate the particle size distribution.[\[16\]](#)

## Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for ceramic slip preparation and quality control.



[Click to download full resolution via product page](#)

Caption: Mechanism of deflocculation by **sodium silicate** in a ceramic slip.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]



- 2. Sodium Silicate [digitalfire.com]
- 3. Liquid Glass - Sodium silicate Ceramic deflocculant additives [ceramic-glazes.com]
- 4. Deflocculants in Ceramics: Enhancing Slip and Glaze for Pottery Perfection\_Foshan Goway New Materials Co., Ltd.\_Sodium [en.goway-china.com]
- 5. nbinnno.com [nbinnno.com]
- 6. Understanding the Deflocculation Process in Slip Casting [digitalfire.com]
- 7. Techno File: Casting-Slip Design [ceramicartsnetwork.org]
- 8. academicjournals.org [academicjournals.org]
- 9. researchgate.net [researchgate.net]
- 10. Deflocculants: A Detailed Overview [digitalfire.com]
- 11. Ceramics | Molds/Casting Tip: Measuring Viscosity [ceramics.lifetips.com]
- 12. Troubleshooting and Adjusting Slip Consistency - Ceramic Resource [ceramic-resource.com]
- 13. ceramicraft.com.au [ceramicraft.com.au]
- 14. Viscosity [digitalfire.com]
- 15. Confirming slip viscosity using a paint-measuring device [digitalfire.com]
- 16. azom.com [azom.com]
- 17. azonano.com [azonano.com]
- 18. researchgate.net [researchgate.net]
- 19. In the Studio: Mixing Casting Slip: Tips and Tricks [ceramicartsnetwork.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Sodium Silicate as a Deflocculant in Ceramic Slips]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073388#use-of-sodium-silicate-as-a-deflocculant-in-ceramic-slips]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)